

An In-depth Technical Guide to 1-Methylcyclopentene: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name: 1-Methylcyclopentene

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Abstract

1-Methylcyclopentene, a cyclic alkene with the chemical formula C_6H_{10} , is a versatile and reactive organic compound. Its unique structural features, including a strained five-membered ring and a trisubstituted double bond, make it a valuable precursor in a variety of chemical transformations. This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **1-methylcyclopentene**. It details its characteristic reactions, including electrophilic additions, oxidations, and cycloadditions, and provides illustrative experimental protocols. Furthermore, this document explores the applications of **1-methylcyclopentene** in organic synthesis, polymer chemistry, and as a potential building block in the development of novel therapeutic agents, such as carbocyclic nucleosides and prostaglandins.

Physical and Chemical Properties

1-Methylcyclopentene is a colorless, highly flammable liquid with a characteristic hydrocarbon odor.^{[1][2]} It is insoluble in water but soluble in common organic solvents.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **1-Methylcyclopentene**

Property	Value	References
Molecular Formula	C ₆ H ₁₀	[3][4]
Molecular Weight	82.14 g/mol	[3][5]
CAS Number	693-89-0	[3][4]
Appearance	Colorless liquid	[1][2]
Boiling Point	72-77 °C	[3][6]
Melting Point	-142 °C	[6][7]
Density	0.78 g/mL at 25 °C	[3][6]
Flash Point	-19 °C (-2.2 °F)	[3]
Refractive Index (n _D ²⁰)	1.431 - 1.433	[7][8]
Solubility	Insoluble in water	[1]

Spectral Data

The structural features of **1-methylcyclopentene** can be confirmed through various spectroscopic techniques.

Table 2: Spectral Data of **1-Methylcyclopentene**

Technique	Key Features	References
¹ H NMR	Signals corresponding to the methyl, allylic, and vinylic protons.	[3]
¹³ C NMR	Resonances for the sp ² and sp ³ hybridized carbon atoms.	[9]
Infrared (IR) Spectroscopy	Characteristic C=C stretching vibration of the alkene.	[3][10]
Mass Spectrometry (MS)	Molecular ion peak (M ⁺) at m/z = 82.	[5][7]

Chemical Reactivity and Experimental Protocols

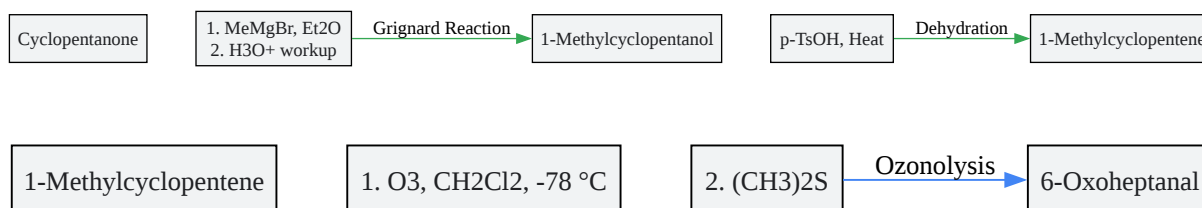
The reactivity of **1-methylcyclopentene** is dominated by the presence of the double bond within the strained five-membered ring. It readily undergoes a variety of addition and oxidation reactions, making it a useful intermediate in organic synthesis.

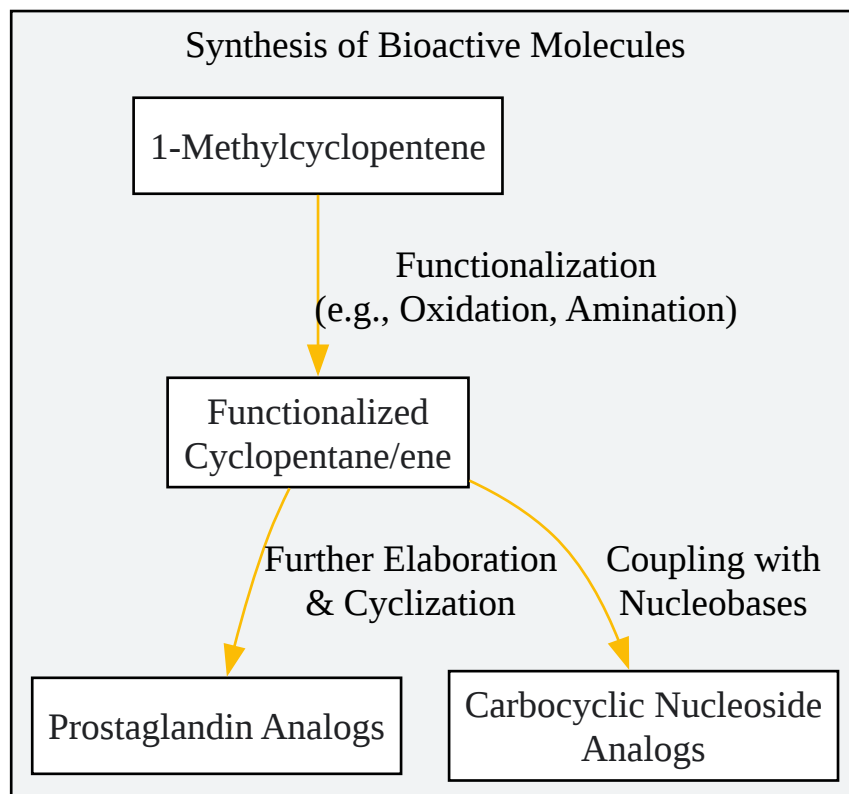
Synthesis of 1-Methylcyclopentene

A common laboratory synthesis of **1-methylcyclopentene** involves the acid-catalyzed dehydration of 1-methylcyclopentanol, which can be prepared from the Grignard reaction of cyclopentanone with a methylmagnesium halide.^[11]

Experimental Protocol: Synthesis of **1-Methylcyclopentene** from Cyclopentanone

- Grignard Reaction:** To a solution of methylmagnesium bromide (prepared from magnesium turnings and methyl bromide) in anhydrous diethyl ether, cyclopentanone is added dropwise at 0 °C. The reaction is stirred for 1 hour at room temperature.
- Work-up:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield crude 1-methylcyclopentanol.
- Dehydration:** The crude 1-methylcyclopentanol is mixed with a catalytic amount of p-toluenesulfonic acid in a distillation apparatus. The mixture is heated, and **1-methylcyclopentene** is distilled from the reaction mixture.^[11]





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References

- 1. Ozonolysis Full Mechanism Explained: Definition, Examples, Practice & Video Lessons [pearson.com]
- 2. Stereoselective Syntheses of Carbocyclic Nucleosides : Department of Chemistry : University of Hamburg [chemie.uni-hamburg.de]
- 3. benchchem.com [benchchem.com]

- 4. shb.skku.edu [shb.skku.edu]
- 5. researchgate.net [researchgate.net]
- 6. scispace.com [scispace.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. benchchem.com [benchchem.com]
- 10. EP0943607B1 - Process for the preparation of prostaglandins - Google Patents [patents.google.com]
- 11. 10.3 Allylic and Benzylic Bromination with NBS - Chad's Prep® [chadsprep.com]
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